

Health and Safety Data Sheet for Didymium Oxide Handling: A Technical Guide

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Compound of Interest

Compound Name: *Didymium oxide*

Cat. No.: *B1144090*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for handling **didymium oxide**. **Didymium oxide** is a mixture of neodymium (III) oxide (Nd_2O_3) and praseodymium (III,IV) oxide (Pr_6O_{11}). While some safety data sheets (SDS) for pure **didymium oxide** classify it as a non-hazardous substance, its components and other commercial preparations may carry hazard classifications.^[1] Therefore, a cautious approach is warranted. This guide synthesizes available data to promote safe laboratory practices.

Physicochemical and Hazard Information

A summary of the key physical, chemical, and hazard properties of **didymium oxide** and its constituent oxides is presented below. It is important to note that some discrepancies exist between different suppliers' safety data sheets regarding the hazard classification of these materials.

Table 1: Physical and Chemical Properties of **Didymium Oxide** and its Components

Property	Didymium Oxide	Neodymium (III) Oxide	Praseodymium (III,IV) Oxide
CAS Number	11141-21-2[2][3]	1313-97-9[4][5]	12037-29-5[6][7][8]
Molecular Formula	Nd ₂ O ₆ Pr ₂ [2][9]	Nd ₂ O ₃ [4]	Pr ₆ O ₁₁ [6][7]
Molecular Weight	666.29 g/mol [2][9]	336.48 g/mol [4]	1021.44 g/mol [6]
Appearance	Brown or tan powder[10][11]	Bluish-grey (light) powder[4]	Dark brown to black powder[7]
Odor	Odorless[4][12]	Odorless[4]	No odor[7]
Melting Point	2300 °C	2270 °C[4][12]	2500 °C[7][13]
Boiling Point	Not available	Not available[4][12]	4200 °C[7]
Solubility	Insoluble in water; soluble in acids[10][11]	Insoluble in cold water[4]	Insoluble in water[7][13]
Density	7.8 g/cm ³	7.24 g/cm ³ [4]	6.34 g/cc[7]

Table 2: Hazard Identification for **Didymium Oxide** and its Components

Substance	GHS Hazard Classification	Potential Health Effects
Didymium Oxide	Not classified as hazardous by some sources[1]. However, a solution containing didymium may be classified as causing severe skin burns and eye damage, and may cause damage to organs through prolonged or repeated exposure[14].	May cause skin, eye, and respiratory irritation upon contact with dust.[1]
Neodymium (III) Oxide	Not classified as hazardous by some sources[5][15]. Other sources indicate it is slightly hazardous[4].	May cause skin, eye, and respiratory tract irritation.[4] Prolonged exposure to dust may lead to chronic bronchitis.[4]
Praseodymium (III,IV) Oxide	Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity — single exposure (Category 3, Respiratory system)[6][8]. Some sources state it does not meet classification criteria[16].	Causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[6] [8] Rare earth metals are considered moderately to highly toxic, with symptoms including writhing, ataxia, labored respiration, and sedation.[7] May lead to skin and lung granulomas.[7]

Experimental Protocols: Safe Handling Procedures

Due to the lack of detailed experimental safety protocols in the reviewed literature, this section outlines a general workflow for the safe handling of **didymium oxide** powder in a laboratory setting, based on standard best practices for handling chemical powders.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields or chemical safety goggles are mandatory. [\[1\]](#)
- Hand Protection: Wear protective gloves (e.g., nitrile). [\[1\]](#)
- Skin and Body Protection: A lab coat or impervious clothing should be worn. [\[1\]](#)
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH/MSHA approved respirator. [\[1\]](#)[\[4\]](#)

Engineering Controls:

- Work in a well-ventilated area. [\[1\]](#)
- Use a fume hood or other local exhaust ventilation to minimize dust exposure. [\[1\]](#)
- Ensure an eyewash station and safety shower are readily accessible. [\[1\]](#)

Handling and Storage:

- Avoid contact with skin, eyes, and clothing. [\[1\]](#)
- Avoid generating dust. [\[1\]](#)
- Keep containers tightly closed when not in use. [\[8\]](#)[\[12\]](#)
- Store in a dry, cool, and well-ventilated place. [\[8\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizing agents. [\[8\]](#)

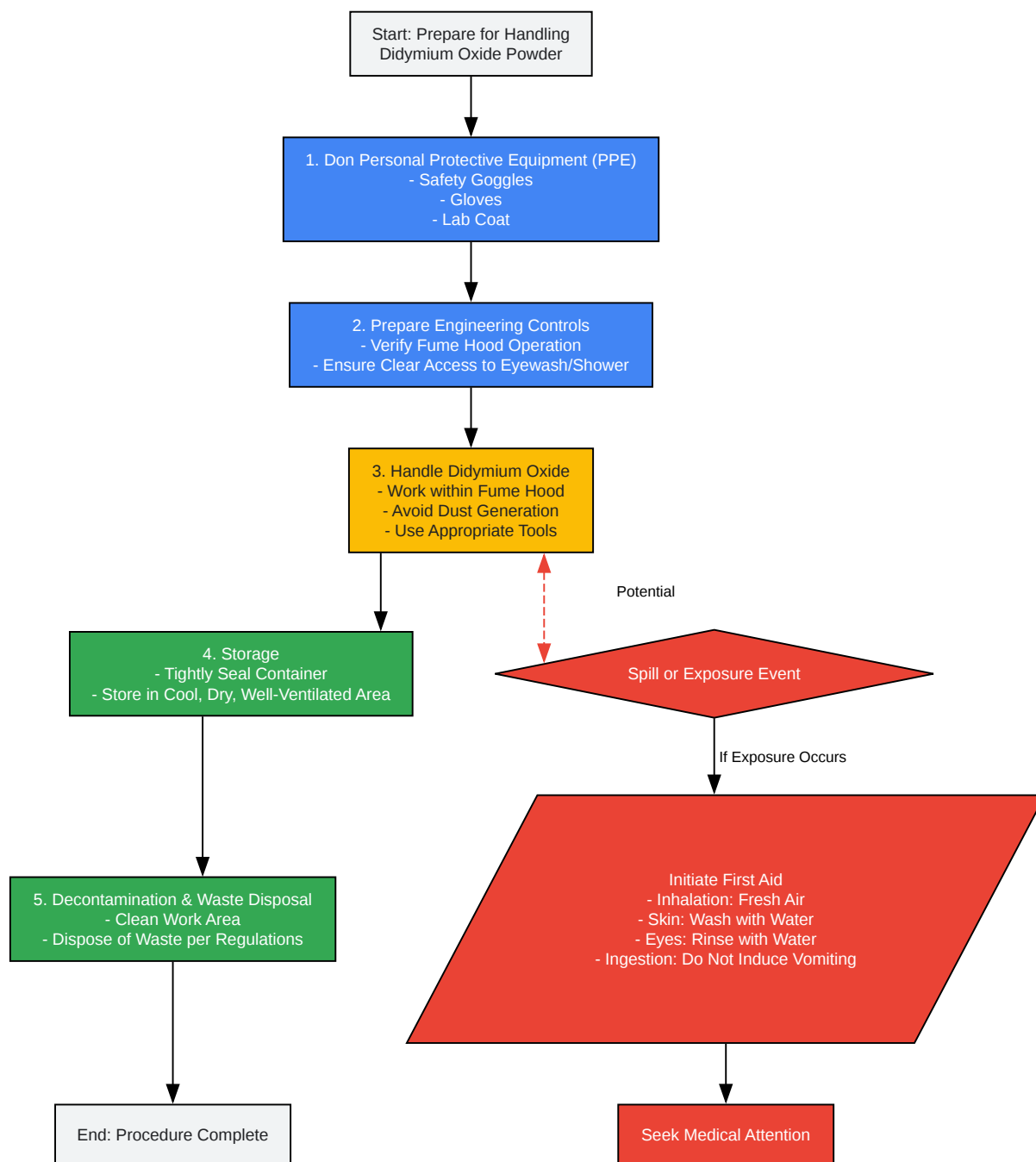
First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [\[1\]](#)
- After Skin Contact: Wash off immediately with plenty of water and soap. [\[8\]](#) Remove contaminated clothing. If irritation persists, seek medical attention. [\[7\]](#)

- After Eye Contact: Rinse cautiously with water for several minutes.[\[6\]](#)[\[8\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[\[1\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek medical attention.[\[1\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **didymium oxide** powder.



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Caption: Safe handling workflow for **didymium oxide** powder.

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a formal risk assessment or the specific guidance provided in the safety data sheet from your supplier. Always consult the most up-to-date SDS for the specific material you are handling.

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